

UM-164: A Comparative Analysis of Kinase Cross-Reactivity

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Compound of Interest

Compound Name: UM-164

Cat. No.: B15610374

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UM-164 is recognized as a potent dual inhibitor targeting both c-Src and p38 mitogen-activated protein kinases (MAPKs).[1] This guide provides a comparative analysis of **UM-164**'s cross-reactivity with other kinases, based on available data. It is important to note that a key publication detailing the comprehensive kinome profiling of **UM-164** has been retracted, warranting caution in the interpretation of related findings. This guide will focus on publicly available and confirmed data.

Primary Target Kinase Affinity

UM-164 demonstrates high affinity for its primary targets, the tyrosine kinase c-Src and the serine/threonine kinases p38 α and p38 β . The inhibitor binds to the inactive "DFG-out" conformation of its target kinases. Quantitative data for the primary targets of **UM-164** is summarized in the table below.

Kinase Target	Measurement	Value	Reference
c-Src	Kd	2.7 nM	[1]
p38α	Potent Inhibition	Not specified	[1]
p38β	Potent Inhibition	Not specified	[1]

Kinome-Wide Selectivity Profile

While the comprehensive kinome scan data from the original research has been retracted, the initial findings suggested that **UM-164** potently inhibits the Src and p38 kinase families. Without access to the detailed supplementary data from the retracted publication, a full comparison of **UM-164**'s off-target profile against a broad panel of kinases cannot be provided at this time. Researchers are advised to perform independent profiling to ascertain the full selectivity of **UM-164**.

Experimental Protocols

The assessment of kinase inhibitor selectivity is commonly performed using binding assays. The KINOMEscan™ platform from Eurofins Discovery is a widely used method for this purpose and is relevant to the characterization of compounds like **UM-164**.

KINOMEscan™ Competition Binding Assay

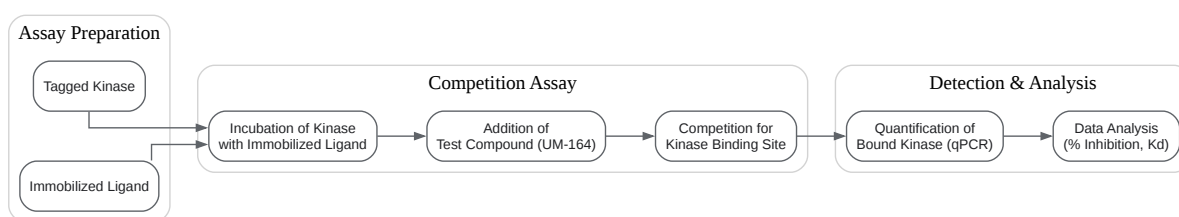
This method quantitatively measures the binding of a test compound to a large panel of kinases. The assay relies on a competition format between the test compound and an immobilized, active-site directed ligand.

Experimental Workflow:

- Immobilization: A proprietary ligand is immobilized on a solid support.
- Kinase Binding: Kinases from a comprehensive panel are tagged and incubated with the immobilized ligand, to which they bind.
- Competition: The test compound (e.g., **UM-164**) is added at various concentrations. If the compound binds to the kinase, it will compete with the immobilized ligand and displace the

kinase from the solid support.

- **Quantification:** The amount of kinase remaining bound to the solid support is measured using quantitative PCR (qPCR) of the kinase tag.
- **Data Analysis:** The results are typically reported as the percentage of the kinase that remains bound in the presence of the test compound compared to a DMSO control. A lower percentage indicates stronger binding of the test compound. Dissociation constants (K_d) can be determined by running the assay with a range of compound concentrations.



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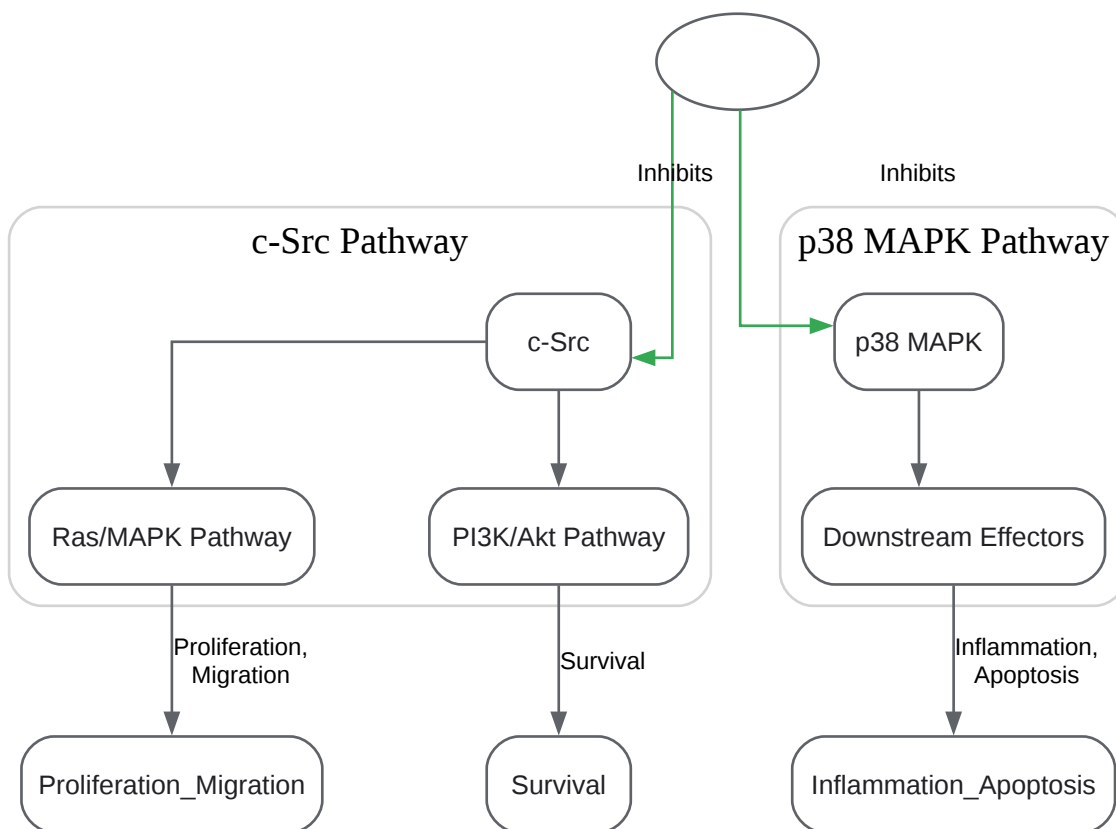
Caption: A diagram illustrating the experimental workflow of the KINOMEScan™ competition binding assay.

Signaling Pathways

UM-164's dual inhibition of c-Src and p38 MAPK has significant implications for downstream signaling pathways involved in cell proliferation, migration, and survival.

- **c-Src Signaling:** c-Src is a non-receptor tyrosine kinase that plays a crucial role in regulating various signaling pathways, including those initiated by receptor tyrosine kinases (RTKs) like EGFR. Downstream effectors of c-Src include the Ras/MAPK and PI3K/Akt pathways.
- **p38 MAPK Signaling:** The p38 MAPK pathway is a key stress-activated pathway that regulates inflammation, apoptosis, and cell cycle.

The simultaneous inhibition of these two kinases by **UM-164** can lead to a more potent anti-cancer effect compared to targeting either kinase alone.



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Caption: A simplified diagram showing the primary signaling pathways inhibited by **UM-164**.

Conclusion

UM-164 is a high-affinity dual inhibitor of c-Src and p38 MAPKs. While a comprehensive analysis of its kinome-wide cross-reactivity is hampered by the retraction of key literature, the available data confirms its potent activity against its primary targets. For a complete understanding of its off-target effects, researchers should conduct independent, broad-panel kinase profiling. The dual inhibitory mechanism of **UM-164** presents a compelling strategy for targeting signaling pathways central to cancer progression.

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References

- [1. selleckchem.com \[selleckchem.com\]](https://www.selleckchem.com)
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